

Stereoisomerism in 3,5-Dimethylcyclohexene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3,5-Dimethylcyclohexene

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Abstract

3,5-Dimethylcyclohexene, a cyclic alkene with the chemical formula C_8H_{14} , serves as a fundamental model for understanding the principles of stereoisomerism in cyclic systems.^{[1][2]} The presence of two stereocenters and a double bond within the cyclohexene ring gives rise to a rich stereochemical landscape, including the existence of diastereomers (cis and trans isomers) and enantiomers. This technical guide provides a comprehensive overview of the stereoisomerism of **3,5-dimethylcyclohexene**, including the identification of its stereoisomers, their relationships, and, where available, their spectral and physical properties. Due to the limited availability of specific experimental data for **3,5-dimethylcyclohexene**, this guide also draws parallels with the well-studied stereoisomerism of 1,3-dimethylcyclohexane to illustrate key concepts.

Introduction to Stereoisomerism in 3,5-Dimethylcyclohexene

Stereoisomers are molecules that have the same molecular formula and sequence of bonded atoms but differ in the three-dimensional orientations of their atoms in space. In **3,5-dimethylcyclohexene**, the carbon atoms at positions 3 and 5 are chiral centers, as each is bonded to four different groups. This gives rise to a total of $2^2 = 4$ possible stereoisomers.

These stereoisomers can be categorized into two pairs of enantiomers, which are non-superimposable mirror images of each other. The relationship between stereoisomers that are not mirror images of each other is that of diastereomers. In the case of **3,5-dimethylcyclohexene**, this diastereomeric relationship is described by the terms cis and trans, which denote the relative orientation of the two methyl groups with respect to the cyclohexene ring.

The Stereoisomers of 3,5-Dimethylcyclohexene

The four stereoisomers of **3,5-dimethylcyclohexene** are:

- **cis-3,5-Dimethylcyclohexene**: In this diastereomer, the two methyl groups are on the same side of the cyclohexene ring. A plane of symmetry can pass through the double bond and bisect the C4-C5 and C3-C6 bonds, rendering the cis isomer a meso compound. Meso compounds are achiral despite having chiral centers. Therefore, **cis-3,5-dimethylcyclohexene** does not have an enantiomer.
- **trans-3,5-Dimethylcyclohexene**: In this diastereomer, the two methyl groups are on opposite sides of the ring. The trans isomer lacks a plane of symmetry and is therefore chiral. It exists as a pair of enantiomers:
 - (3R,5S)-**3,5-dimethylcyclohexene**
 - (3S,5R)-**3,5-dimethylcyclohexene**[\[3\]](#)

The relationship between **cis-3,5-dimethylcyclohexene** and either of the trans enantiomers is diastereomeric.

Below is a diagram illustrating the relationships between the stereoisomers of **3,5-dimethylcyclohexene**.

Stereoisomeric relationships of **3,5-dimethylcyclohexene**.

Quantitative Data

While specific experimentally determined quantitative data for the individual stereoisomers of **3,5-dimethylcyclohexene** are not readily available in the literature, data for the general compound and its trans isomer are provided below. For a conceptual understanding of the

energetic differences, data for the analogous 1,3-dimethylcyclohexane system is often used as a reference.

Property	3,5-Dimethylcyclohexene (unspecified isomers)	trans-3,5-Dimethylcyclohexene	Reference
Molecular Formula	C ₈ H ₁₄	C ₈ H ₁₄	[1][4]
Molecular Weight	110.1968 g/mol	110.1968 g/mol	[1][4]
CAS Registry Number	823-17-6	56021-63-7	[1][4]
IUPAC Name	3,5-dimethylcyclohex-1-ene	(3S,5R)-3,5-dimethylcyclohex-1-ene	[2][3]

Experimental Protocols

Detailed experimental protocols for the stereoselective synthesis and separation of **3,5-dimethylcyclohexene** isomers are not extensively documented in readily accessible literature. However, general approaches for the synthesis and separation of substituted cyclohexenes can be adapted.

Synthesis

A common route to substituted cyclohexenes involves the dehydration of the corresponding cyclohexanol. For **3,5-dimethylcyclohexene**, this would involve the synthesis of 3,5-dimethylcyclohexanol followed by an acid-catalyzed dehydration. The stereochemistry of the starting alcohol and the reaction conditions would influence the stereochemical outcome of the product.

Illustrative Workflow for Synthesis:



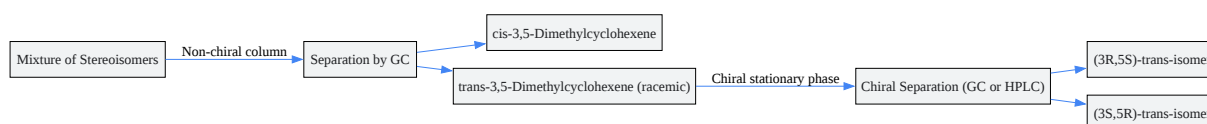
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General synthetic approach to **3,5-dimethylcyclohexene**.

Separation

The separation of the cis and trans diastereomers of **3,5-dimethylcyclohexene** can be achieved using chromatographic techniques such as gas chromatography (GC), owing to their different physical properties (e.g., boiling points). The separation of the enantiomers of trans-**3,5-dimethylcyclohexene** would require a chiral stationary phase in either GC or high-performance liquid chromatography (HPLC).

Illustrative Workflow for Separation:



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General separation strategy for **3,5-dimethylcyclohexene** isomers.

Spectroscopic Characterization

Mass spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy are key techniques for the characterization of **3,5-dimethylcyclohexene** isomers.

- Mass Spectrometry (MS): The NIST Chemistry WebBook provides mass spectral data for **3,5-dimethylcyclohexene** and its trans isomer, which can be used for identification purposes.^{[1][4]}
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While detailed assigned ¹H and ¹³C NMR spectra for each individual stereoisomer of **3,5-dimethylcyclohexene** are not readily available in public databases, the chemical shifts and coupling constants of the protons and carbons would be expected to differ between the cis and trans isomers due to their different

three-dimensional structures. For example, the signals for the methyl groups and the protons on the stereocenters would likely show distinct differences in their chemical shifts and multiplicities. Analysis of related compounds like cis- and trans-1,3-dimethylcyclohexane can provide insights into the expected spectral features.[5][6]

Conclusion

The stereoisomerism of **3,5-dimethylcyclohexene** provides a clear example of how structural features in a cyclic molecule lead to the formation of diastereomers and enantiomers. The cis isomer exists as a single achiral meso compound, while the trans isomer is a pair of enantiomers. While specific quantitative data and detailed experimental protocols for this particular compound are sparse in the literature, the fundamental principles of stereochemistry, along with analytical techniques like chromatography and spectroscopy, provide the necessary tools for its study and characterization. This guide serves as a foundational resource for researchers and professionals in the fields of chemistry and drug development who are interested in the stereochemical aspects of substituted cyclohexenes.

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